

# An In-depth Technical Guide to 2-Mercaptonicotinic Acid (CAS 38521-46-9)

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## Compound of Interest

Compound Name: 2-Mercaptonicotinic acid

Cat. No.: B183290

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## Introduction

**2-Mercaptonicotinic acid**, with the CAS number 38521-46-9, is a sulfur-containing derivative of nicotinic acid.<sup>[1]</sup> It is a versatile organic compound utilized as a key intermediate in the synthesis of various organic molecules and coordination complexes.<sup>[2]</sup> Its structure, featuring both a thiol and a carboxylic acid group, makes it a valuable building block in medicinal chemistry and materials science.<sup>[2][3]</sup> Notably, it has been investigated for its biological activities, including the inhibition of P-glycoprotein (P-gp), a protein associated with multidrug resistance in cancer.<sup>[4]</sup> This guide provides a comprehensive overview of the chemical properties, synthesis, biological activities, and hazards associated with **2-mercaptonicotinic acid**.

## Chemical and Physical Properties

**2-Mercaptonicotinic acid** is a yellow crystalline powder at room temperature.<sup>[5][6]</sup> A summary of its key chemical and physical properties is presented in Table 1.

Table 1: Chemical and Physical Properties of **2-Mercaptonicotinic Acid**

Property	Value	Reference(s)
Molecular Formula	C <sub>6</sub> H <sub>5</sub> NO <sub>2</sub> S	[6][7]
Molecular Weight	155.17 g/mol	[8]
Appearance	Yellow crystalline powder	[5][6]
Melting Point	263-265 °C (lit.)	[9][10]
Boiling Point	295.3 °C at 760 mmHg	[6]
Density	1.49 g/cm <sup>3</sup>	[6]
pKa	1.87	[1]
Solubility	Sparingly soluble in water	[3]
InChI Key	WYKHFQKONWMWQM-UHFFFAOYSA-N	[6]
Canonical SMILES	<chem>C1=CNC(=S)C(=C1)C(=O)O</chem>	[6]

## Synthesis

A common method for the synthesis of **2-mercaptonicotinic acid** involves the reaction of 2-chloronicotinic acid with thiourea.[9]

## Experimental Protocol: Synthesis from 2-Chloronicotinic Acid[9]

Materials:

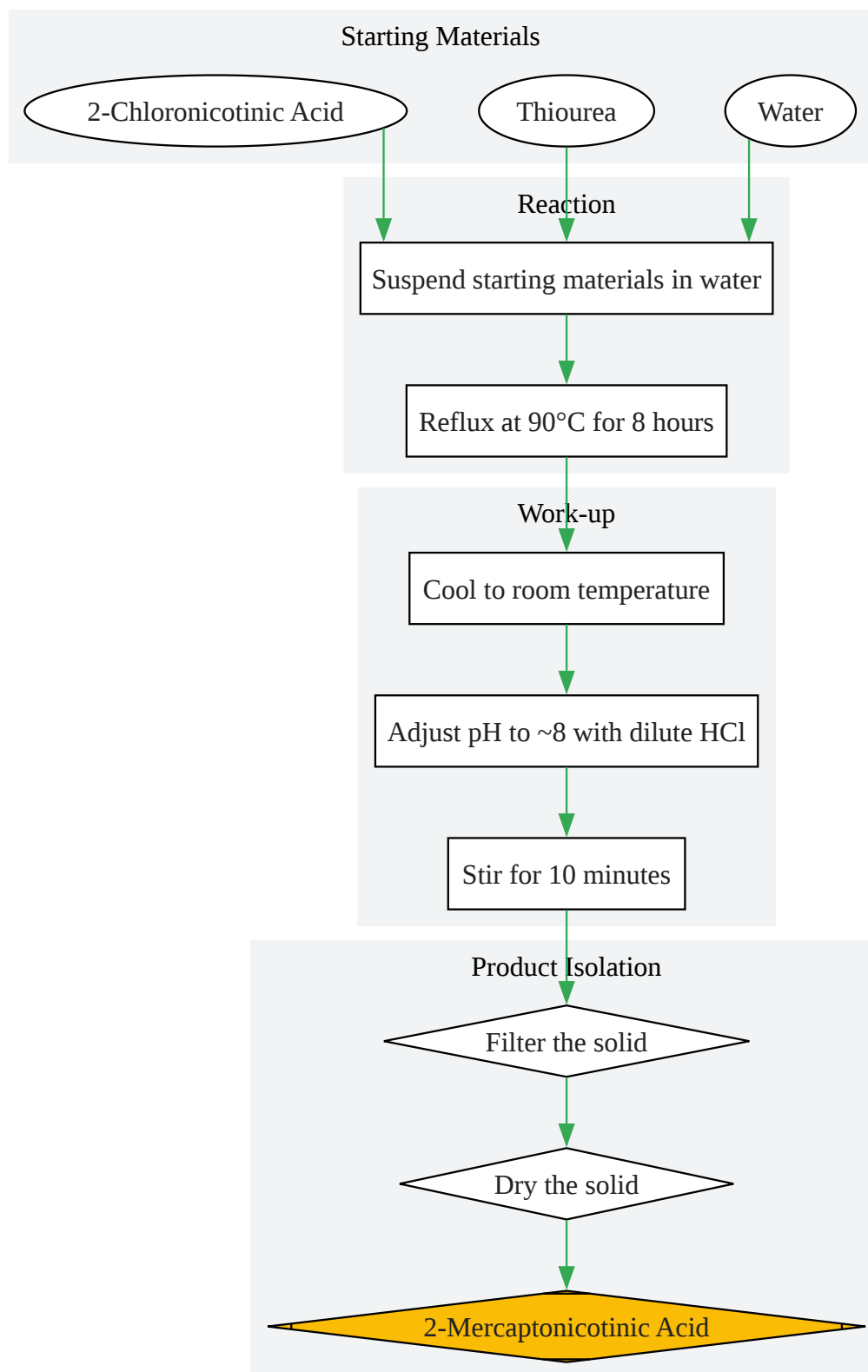
- 2-Chloronicotinic acid
- Thiourea
- Water
- Dilute Hydrochloric Acid

Procedure:

- A suspension of 2-chloronicotinic acid (5 mmol) and thiourea (6 mmol) is prepared in 15 mL of water.
- The reaction mixture is heated to reflux at 90 °C for 8 hours.
- Upon completion, the mixture is cooled to room temperature, resulting in a pale yellow suspension.
- The pH of the suspension is adjusted to approximately 8 with dilute hydrochloric acid.
- The mixture is stirred for 10 minutes to precipitate the product.
- The resulting pale yellow solid is collected by filtration and dried to yield **2-mercaptonicotinic acid**.

Yield: 84%<sup>[9]</sup>

## Synthesis Workflow Diagram



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Caption: Synthesis workflow for **2-mercaptonicotinic acid**.

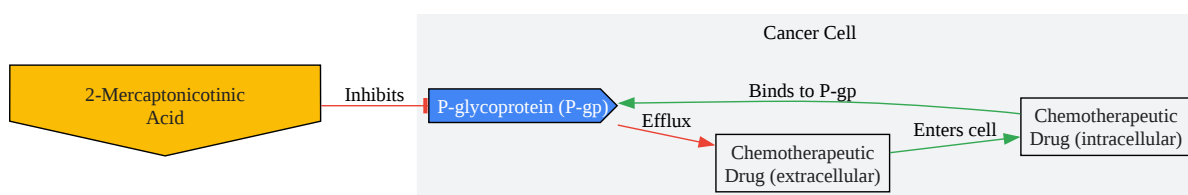
## Biological Activities and Hazards

### Biological Activities

- P-glycoprotein Inhibition: **2-Mercaptonicotinic acid** has been identified as an inhibitor of P-glycoprotein (P-gp).[4] P-gp is a transmembrane protein that acts as an efflux pump, contributing to multidrug resistance in cancer cells by expelling chemotherapeutic agents.[4] Inhibition of P-gp can therefore be a strategy to overcome multidrug resistance. The proposed mechanism involves the formation of a disulfide bond with cysteine residues on the transporter.[4]
- Antioxidant and Anti-inflammatory Properties: The compound has been studied for its potential antioxidant and anti-inflammatory effects, which may make it a candidate for the development of drugs targeting conditions related to oxidative stress and inflammation.[3] However, detailed studies quantifying these activities are not readily available in the searched literature.

### Signaling Pathway and Experimental Workflow

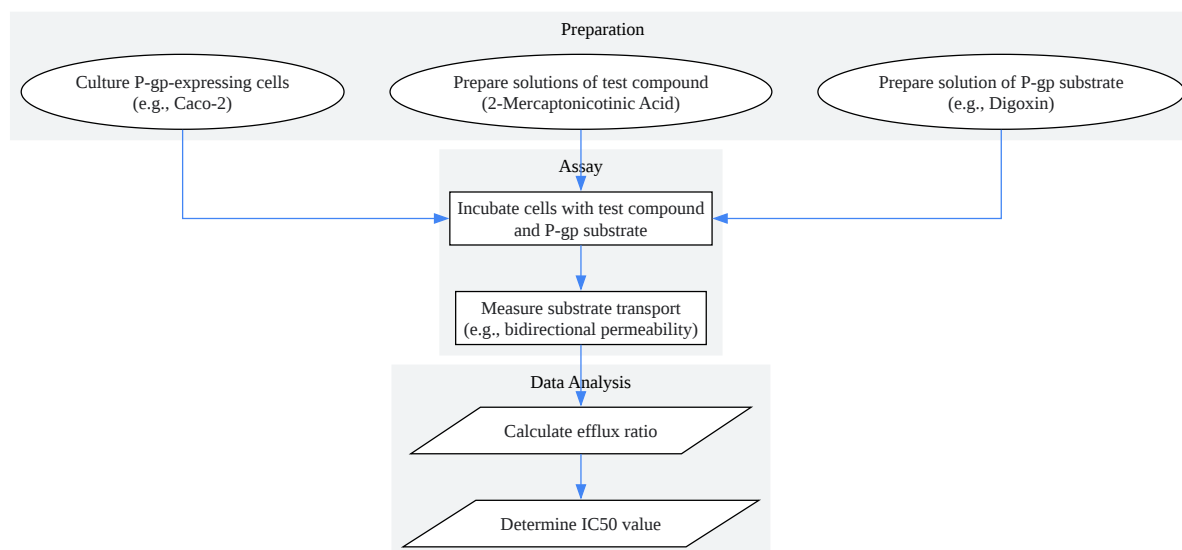
While the precise signaling pathway for P-gp inhibition by **2-mercaptonicotinic acid** is not fully elucidated, a generalized diagram of P-gp's role in multidrug resistance is presented below.



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Caption: Role of P-gp in drug efflux and its inhibition.

A general experimental workflow for assessing P-gp inhibition is outlined below.



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Caption: General workflow for a P-gp inhibition assay.

## Hazards and Safety

**2-Mercaptonicotinic acid** is classified as a hazardous substance.[11] It is crucial to handle this chemical with appropriate safety precautions in a laboratory setting.

Table 2: Hazard Identification for **2-Mercaptonicotinic Acid**

Hazard Class	Category	Hazard Statement	Reference(s)
Skin Corrosion/Irritation	2	H315: Causes skin irritation	[7][11]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation	[7][11]
Specific target organ toxicity (single exposure)	3	H335: May cause respiratory irritation	[7][11]

#### Safety Precautions:

- Handling: Use in a well-ventilated area. Avoid breathing dust. Avoid contact with skin, eyes, and clothing. Wash thoroughly after handling.[5]
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[11] A respirator may be necessary under certain workplace conditions.[5]
- Storage: Store in a tightly closed container in a cool, dry place.[5]
- In case of exposure:
  - Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Get medical attention.[5][11]
  - Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[5][11]
  - Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention.[5][11]
  - Ingestion: Clean mouth with water. Get medical attention.[5][11]

## Analytical Methods

Standard analytical techniques are used to characterize **2-mercaptonicotinic acid**.

## High-Performance Liquid Chromatography (HPLC)

HPLC is a suitable method for assessing the purity of **2-mercaptonicotinic acid** and for its quantification. A reverse-phase HPLC method would typically be employed. While a specific, validated method for this compound was not found in the search results, a general approach would involve a C18 column with a mobile phase consisting of a mixture of an organic solvent (e.g., acetonitrile or methanol) and an aqueous buffer (e.g., phosphate buffer) with an acidic modifier (e.g., phosphoric acid or formic acid).[12] Detection would likely be performed using a UV detector.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

$^1\text{H}$  NMR and  $^{13}\text{C}$  NMR spectroscopy are used to confirm the chemical structure of **2-mercaptonicotinic acid**. The spectra would show characteristic peaks corresponding to the protons and carbons in the pyridine ring, as well as the carboxylic acid and thiol groups.[3] While detailed peak assignments were not available in the search results, general spectra can be found in databases like PubChem.[11]

## Conclusion

**2-Mercaptonicotinic acid** (CAS 38521-46-9) is a valuable chemical intermediate with demonstrated biological activity as a P-glycoprotein inhibitor. Its synthesis is well-established, and its chemical and physical properties are well-documented. The hazardous nature of the compound necessitates careful handling and adherence to safety protocols. Further research is warranted to fully elucidate its antioxidant and anti-inflammatory potential and to develop specific and validated analytical methods for its routine analysis. This guide provides a solid foundation for researchers and professionals working with this compound.

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